

analytical standards for omega-Muricholic acid quantification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *omega-Muricholic acid*

Cat. No.: *B108487*

[Get Quote](#)

Application Note: Quantification of ω -Muricholic Acid

Introduction

Omega-Muricholic acid (ω -MCA) is a secondary bile acid predominantly found in mice.[1][2][3] It is formed from the enzymatic conversion of β -muricholic acid by intestinal microorganisms.[1][3] As a key signaling molecule in metabolic regulation, the accurate quantification of ω -MCA in biological matrices is crucial for researchers in metabolic disease, liver function, and drug development. This document provides a detailed protocol for the quantification of ω -MCA using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS), a highly sensitive and specific analytical technique.[4][5]

Analytical Standards

The use of high-purity, certified reference materials is fundamental for accurate quantification. Both unlabeled and stable isotope-labeled standards for ω -Muricholic acid are commercially available and essential for calibration and as internal standards to correct for matrix effects and procedural losses.

Table 1: Analytical Standards for ω -Muricholic Acid Quantification

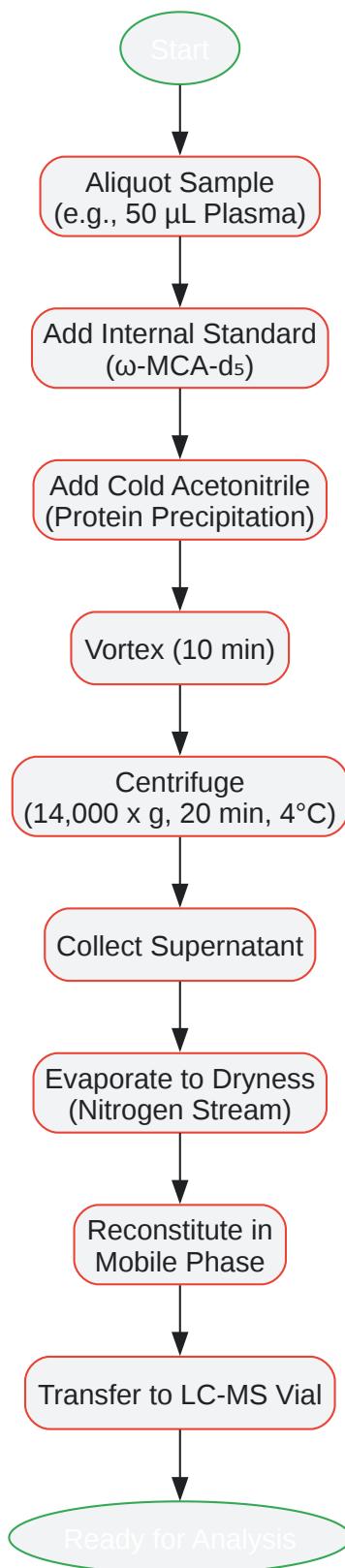
Compound Name	Type	Supplier Examples	CAS Number	Molecular Formula	Molecular Weight
ω-Muricholic Acid	Unlabeled Standard	Cambridge Isotope Laboratories, Cayman Chemical[1][6]	6830-03-1[1][6]	C ₂₄ H ₄₀ O ₅	408.57 g/mol [6]
ω-Muricholic Acid-d ₅	Isotope- Labeled Internal Standard	Eurisotop[7]	N/A	C ₂₄ H ₃₅ D ₅ O ₅	413.60 g/mol [7]

UPLC-MS/MS Method Overview

The quantification of bile acids is challenging due to the presence of structural isomers.^[8] UPLC-MS/MS provides the necessary sensitivity, specificity, and chromatographic resolution to differentiate and accurately measure ω-MCA in complex biological samples.^{[9][10]} The method involves sample preparation to extract the analyte, chromatographic separation on a reversed-phase column, and detection by a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.

Workflow for ω-MCA Quantification



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. omega-Muricholic acid - 6830-03-1 | VulcanChem [vulcanchem.com]
- 4. researchgate.net [researchgate.net]
- 5. Rapid quantification of murine bile acids using liquid chromatography-tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 6.  Muricholic acid (unlabeled) - Cambridge Isotope Laboratories, ULM-10623-0.001 [isotope.com]
- 7. OMEGA-MURICHOLIC ACID | Eurisotop [eurisotop.com]
- 8. medpace.com [medpace.com]
- 9. benchchem.com [benchchem.com]
- 10. waters.com [waters.com]
- To cite this document: BenchChem. [analytical standards for omega-Muricholic acid quantification]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b108487#analytical-standards-for-omega-muricholic-acid-quantification>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com